

Physical properties of 4-Methoxyhexanoic acid (melting point, boiling point)

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Compound of Interest

Compound Name: 4-Methoxyhexanoic acid

Cat. No.: B2914323

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A Technical Guide to the Physical Properties of 4-Methylhexanoic Acid

Disclaimer: The following guide provides data for 4-Methylhexanoic acid. Extensive searches did not yield specific physical property data for **4-Methoxyhexanoic acid**, suggesting it is a less common compound. It is possible that the intended compound of interest was 4-Methylhexanoic acid.

This technical guide is intended for researchers, scientists, and professionals in drug development, offering a detailed overview of the physical properties of 4-Methylhexanoic acid, experimental methodologies for their determination, and a relevant biochemical pathway.

Physical Properties of 4-Methylhexanoic Acid

4-Methylhexanoic acid is a medium-chain fatty acid.^[1] Its physical characteristics are summarized in the table below.

Property	Value	Conditions	Source(s)
Melting Point	-80 °C	[2][3]	
Boiling Point	109-112 °C	at 10 mmHg	[2][4]
	215.3 - 218.0 °C	at 760 mmHg	[3][5]

Experimental Protocols for Physical Property Determination

The accurate determination of the melting and boiling points of fatty acids is crucial for their application in research and industry. Standard methodologies for these measurements are described below.

Melting Point Determination via Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry (DSC) is a widely used thermal analysis technique to determine the melting point of fatty acids.^[6] The method is based on measuring the difference in heat flow between a sample and a reference as a function of temperature.

Methodology:

- Sample Preparation: A small, precisely weighed amount of the fatty acid is hermetically sealed in an aluminum pan. An empty sealed pan is used as a reference.
- Instrumentation: The sample and reference pans are placed in a DSC cell, which is then heated at a controlled, linear rate.
- Measurement: The instrument records the temperature and the heat flow to the sample and the reference. As the sample undergoes a phase transition, such as melting, it will absorb heat, resulting in a difference in heat flow compared to the reference.
- Data Analysis: The melting point is typically determined as the peak temperature of the endothermic melting event on the resulting DSC curve. The onset temperature of the melt can also be reported.

Boiling Point Determination via Thermogravimetric Analysis (TGA)

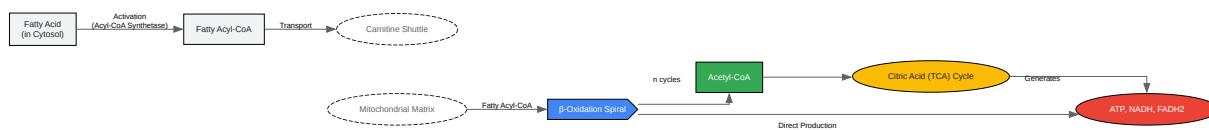
For compounds with high boiling points, such as many fatty acids, thermogravimetric analysis (TGA) can be utilized to estimate the normal boiling point.^{[7][8]} This method relates the mass loss of a substance to temperature.

Methodology:

- Sample Preparation: A small amount of the fatty acid is placed in a sample pan suitable for the TGA instrument.
- Instrumentation: The sample is placed in the TGA furnace, and the temperature is increased at a constant rate under a controlled atmosphere.
- Measurement: The instrument continuously records the mass of the sample as a function of temperature. The temperature at which significant mass loss occurs due to vaporization is recorded.
- Data Analysis: The boiling point can be correlated from the temperature at which a specific rate of mass loss is observed. It's important to note that this method provides an estimation, and for precise determination, techniques that measure vapor pressure as a function of temperature are also employed.

Biochemical Context: Fatty Acid β -Oxidation Pathway

Fatty acids are a significant source of metabolic energy.^[9] The primary catabolic pathway for fatty acids is β -oxidation, which occurs in the mitochondria and peroxisomes.^[9] This process breaks down fatty acid molecules to produce acetyl-CoA, FADH₂, and NADH, which subsequently enter the citric acid cycle and oxidative phosphorylation to generate ATP.^{[10][11]}



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Caption: A simplified workflow of the fatty acid β -oxidation pathway.

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